

N-Acetyl Norgestimate-d6 chemical properties and structure elucidation.

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Compound of Interest

Compound Name: N-Acetyl Norgestimate-d6

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An In-depth Technical Guide to **N-Acetyl Norgestimate-d6**: Chemical Properties and Structure Elucidation

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and the analytical methodologies used for the structure elucidation of **N-Acetyl Norgestimate-d6**. This deuterated analog of N-Acetyl Norgestimate serves as a crucial internal standard for the quantitative analysis of norgestimate and its metabolites in various biological matrices.

Chemical Properties

N-Acetyl Norgestimate-d6 is a stable isotope-labeled compound.^[1] Its physical and chemical properties are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C25H27D6NO4[1][2]
Molecular Weight	417.58 g/mol [1][2]
CAS Number	1263195-02-3[1][2]
Appearance	Light Yellow Powder[1], White Solid[2]
Purity	>98%[1], 98.6% by HPLC[2]
Deuterium Incorporation	>98% atom D[2]
Solubility	Soluble in Chloroform, Ethyl Acetate, Methanol[1]
IUPAC Name	[(3E,8R,9S,10R,13S,14S,17R)-3-acetyloxyimino-2,2,4,6,6,10-hexadeuterio-13-ethyl-17-ethynyl-7,8,9,11,12,14,15,16-octahydro-1H-cyclopenta[a]phenanthren-17-yl] acetate[1]
Synonyms	N-Acetyl Norgestimate D6, Norgestimate-3-acetate-2,2,4,6,6,10-D6, Norgestimate-3-acetate-D6, Norgestimate-N-acetate-2,2,4,6,6,10-d6[1][2]

Structure Elucidation

The confirmation of the chemical structure of **N-Acetyl Norgestimate-d6** and its purity is accomplished through a combination of chromatographic and spectroscopic techniques.

High-Performance Liquid Chromatography (HPLC)

HPLC is employed to determine the purity of **N-Acetyl Norgestimate-d6**. A typical experimental setup would involve:

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A reverse-phase C18 column is commonly used for steroid analysis.

- Mobile Phase: A gradient mixture of organic solvent (e.g., acetonitrile or methanol) and water.
- Detection: UV detection at a wavelength suitable for the chromophore in the molecule (e.g., ~240 nm).
- Analysis: The purity is determined by the area percentage of the principal peak in the chromatogram. Purity levels are typically reported to be high, such as 98.6%^[2] or greater than 98%^[1].

Mass Spectrometry (MS)

Mass spectrometry is a critical tool for confirming the molecular weight and isotopic enrichment of **N-Acetyl Norgestimate-d6**.

- Ionization Technique: Electrospray ionization (ESI) is a soft ionization technique suitable for this molecule, often detecting the protonated molecule $[M+H]^+$.
- Mass Analyzer: A high-resolution mass analyzer, such as a time-of-flight (TOF) or Orbitrap, can be used to determine the accurate mass of the molecule, confirming its elemental composition.
- Application: In quantitative bioanalytical methods, such as LC-MS/MS, **N-Acetyl Norgestimate-d6** is used as an internal standard for the quantification of norgestimate and its metabolites, like 17-desacetyl norgestimate.^{[3][4]} The deuterium labeling results in a mass shift, allowing for its differentiation from the unlabeled analyte.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful technique for the complete structure elucidation of organic molecules.

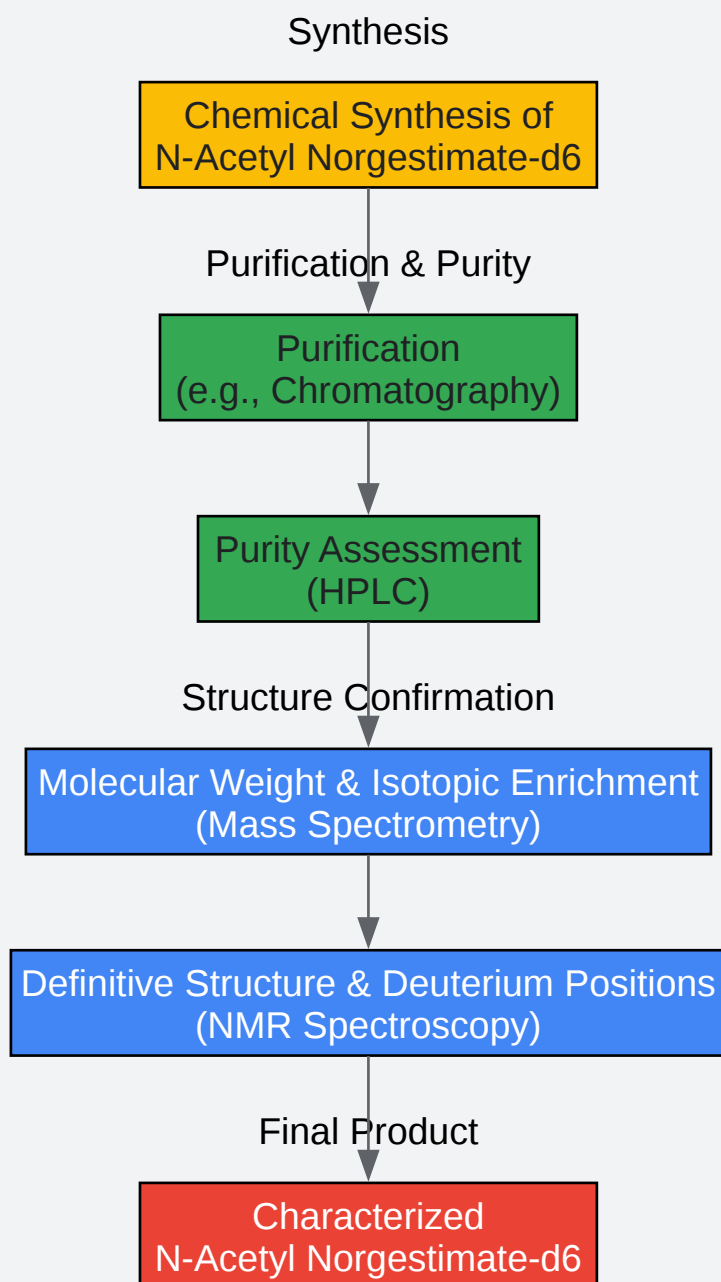
- ¹H NMR: Proton NMR would be used to confirm the overall structure of the molecule and the positions of the deuterium labels. The absence or significant reduction of signals at the deuterated positions (2, 2, 4, 6, 6, and 10) would confirm the isotopic labeling.
- ¹³C NMR: Carbon-13 NMR provides information about the carbon skeleton of the molecule.

- 2D NMR: Techniques such as COSY, HSQC, and HMBC would be used to establish the connectivity between protons and carbons, providing unambiguous proof of the structure.

Visualizations

Logical Workflow for Structure Elucidation

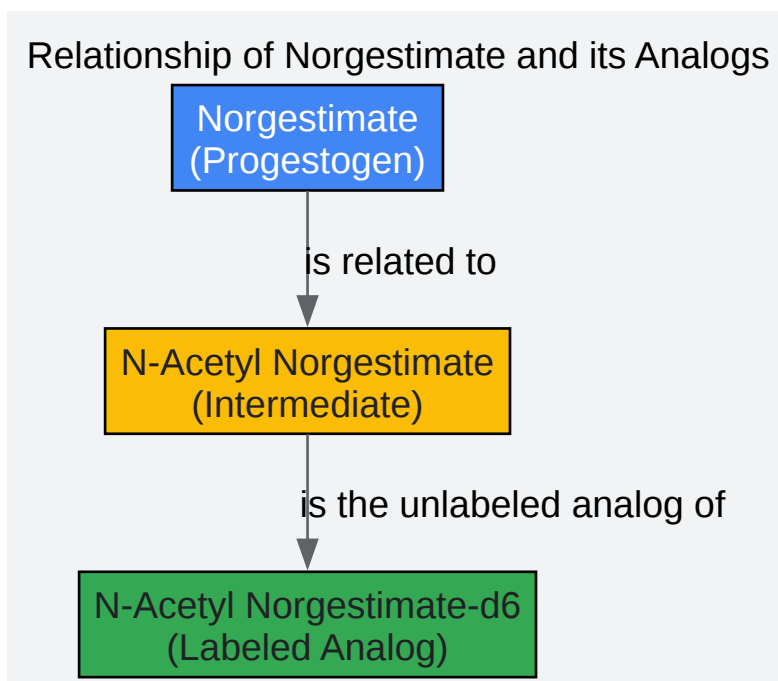
Workflow for N-Acetyl Norgestimate-d6 Structure Elucidation



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Caption: A logical workflow for the synthesis and structural confirmation of **N-Acetyl Norgestimate-d6**.

Relationship Diagram



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Caption: The relationship between Norgestimate, its intermediate, and its deuterated analog.

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